

Neryl butyrate molecular structure and formula

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An In-depth Technical Guide to Neryl Butyrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **neryl butyrate**, including its molecular structure, physicochemical characteristics, and a representative synthetic protocol.

Chemical Identity and Formula

Neryl butyrate, also known as [(2Z)-3,7-dimethylocta-2,6-dienyl] butanoate, is a carboxylic ester characterized by a sweet, leafy, and floral odor.[1][2] It is a monoterpenoid and is found in various natural sources, including citrus peel oils and certain essential oils.[3]

- Molecular Formula: C₁₄H₂₄O₂[1][4][5][6]
- IUPAC Name: [(2Z)-3,7-dimethylocta-2,6-dienyl] butanoate[1]
- CAS Registry Number: 999-40-6[1][4][6]
- Synonyms: Neryl butanoate, (Z)-3,7-Dimethyl-2,6-octadien-1-yl butyrate[1][4][7]

Molecular Structure

The molecular structure of **neryl butyrate** consists of a butanoate group esterified with nerol, the (Z)-isomer of 3,7-dimethylocta-2,6-dien-1-ol.



Caption: Molecular structure of neryl butyrate.

Physicochemical Properties

A summary of the key quantitative data for **neryl butyrate** is presented in the table below.

Property	Value	Reference
Molecular Weight	224.34 g/mol	[1][4][5]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, leafy, floral	[1][2]
Boiling Point	239.0 to 240.0 °C (at 760 mm Hg)	[1][3]
Density	0.898 to 0.910 g/cm ³	[1]
Refractive Index	1.4539 to 1.4650	[1]
Solubility	Soluble in alcohol; insoluble in water	[1][8]
Flash Point	> 110.0 °C	[2]
logP (o/w)	4.923 (estimated)	[3]

Experimental Protocols

This protocol describes a general method for the synthesis of **neryl butyrate** via lipase-catalyzed esterification, adapted from procedures for similar terpene esters.[9][10][11]

Workflow Diagram:





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Caption: Enzymatic synthesis of **neryl butyrate**.

Methodology:

- Reactant Preparation: In a round-bottom flask, combine nerol and butyric acid. A molar ratio of 1:1 to 1:5 (nerol to butyric acid) can be explored for optimization. The reaction can be run in a solvent-free system or with a non-polar organic solvent like hexane.
- Enzyme Addition: Add an immobilized lipase, such as Novozym 435 (Candida antarctica lipase B), to the mixture. The enzyme loading is typically between 1-15% (w/w) of the total reactant mass.
- Reaction Incubation: The reaction mixture is incubated at a controlled temperature, generally between 40-60°C, with constant stirring for a period of 2 to 24 hours. Reaction progress can be monitored by techniques like gas chromatography (GC).
- Enzyme Removal: After the reaction reaches completion, the immobilized enzyme is removed by simple filtration. The enzyme can often be washed and reused.
- Work-up: The filtrate is transferred to a separatory funnel and washed sequentially with a saturated sodium bicarbonate solution (to remove unreacted butyric acid) and brine.
- Drying and Concentration: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.



 Purification: The resulting crude neryl butyrate can be further purified by column chromatography on silica gel if necessary.

This protocol outlines a standard method for the identification and purity assessment of **neryl butyrate**.

Methodology:

- Sample Preparation: Prepare a dilute solution of the synthesized neryl butyrate in a suitable solvent, such as hexane or dichloromethane.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μm).
 - Injector Temperature: 250°C.
 - Oven Program: Start at 60°C, hold for 2 minutes, then ramp up to 240°C at a rate of 5-10°C/min.
 - Carrier Gas: Helium, at a constant flow rate.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - MSD Transfer Line Temperature: 280°C.
- Data Analysis: The retention time of the major peak is compared with that of a neryl butyrate standard. The mass spectrum is analyzed for characteristic fragment ions (e.g., m/z 69, 41, 93, 71) and compared with a library spectrum (e.g., NIST) for confirmation.[1]

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